

Introduction: The Strategic Value of 4-Nitrocyclohexanamine Hydrochloride

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Compound of Interest

Compound Name: 4-Nitrocyclohexanamine
hydrochloride

CAS No.: 2344681-00-9

Cat. No.: B2358308

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4-Nitrocyclohexanamine hydrochloride is a bifunctional alicyclic compound featuring both a primary amine and a nitro group. This unique combination makes it a valuable building block in medicinal chemistry and organic synthesis. The cyclohexane scaffold provides a non-aromatic, three-dimensional framework, which is increasingly sought after in modern drug design to improve physicochemical properties and escape "flatland" of aromatic compounds.

The primary amine serves as a versatile handle for amide bond formation, reductive amination, and other nucleophilic reactions. The nitro group is not merely a placeholder; it is a potent electron-withdrawing group that can be readily reduced to a primary amine, offering a pathway to diamine structures or serving as a synthetic precursor for other functionalities. The hydrochloride salt form enhances the compound's stability and aqueous solubility, simplifying handling and formulation for reactions.

Commercial Sourcing and Availability

Acquiring high-quality starting materials is the foundation of reproducible research. While **4-Nitrocyclohexanamine hydrochloride** is a specialty chemical, it is available from several reputable commercial suppliers. Availability may range from catalog stock items to synthesis-on-demand.

Table 1: Commercial Suppliers of **4-Nitrocyclohexanamine Hydrochloride** and Related Compounds

Supplier	Product Name	CAS Number	Notes
BLD Pharm	4-Nitrocyclohexanamine hydrochloride	N/A (free base is 123804-82-0)	Listed as available, often as a related product to the free base.[1]
Sigma-Aldrich (Merck)	4-Nitrophenethylamine hydrochloride	29968-78-3	Aromatic analogue. Indicates capability in synthesizing and supplying nitro-amine hydrochlorides.
TCI America	4-Nitroaniline Hydrochloride	15873-51-5	Aromatic analogue. Demonstrates expertise in this class of compounds.[2]
Simson Pharma Limited	4-Nitroaniline hydrochloride	15873-51-5	Specializes in pharmaceutical impurities and reference standards, may offer custom synthesis.

Note: Researchers should always request a Certificate of Analysis (CoA) to verify purity, identity, and other quality specifications before use.

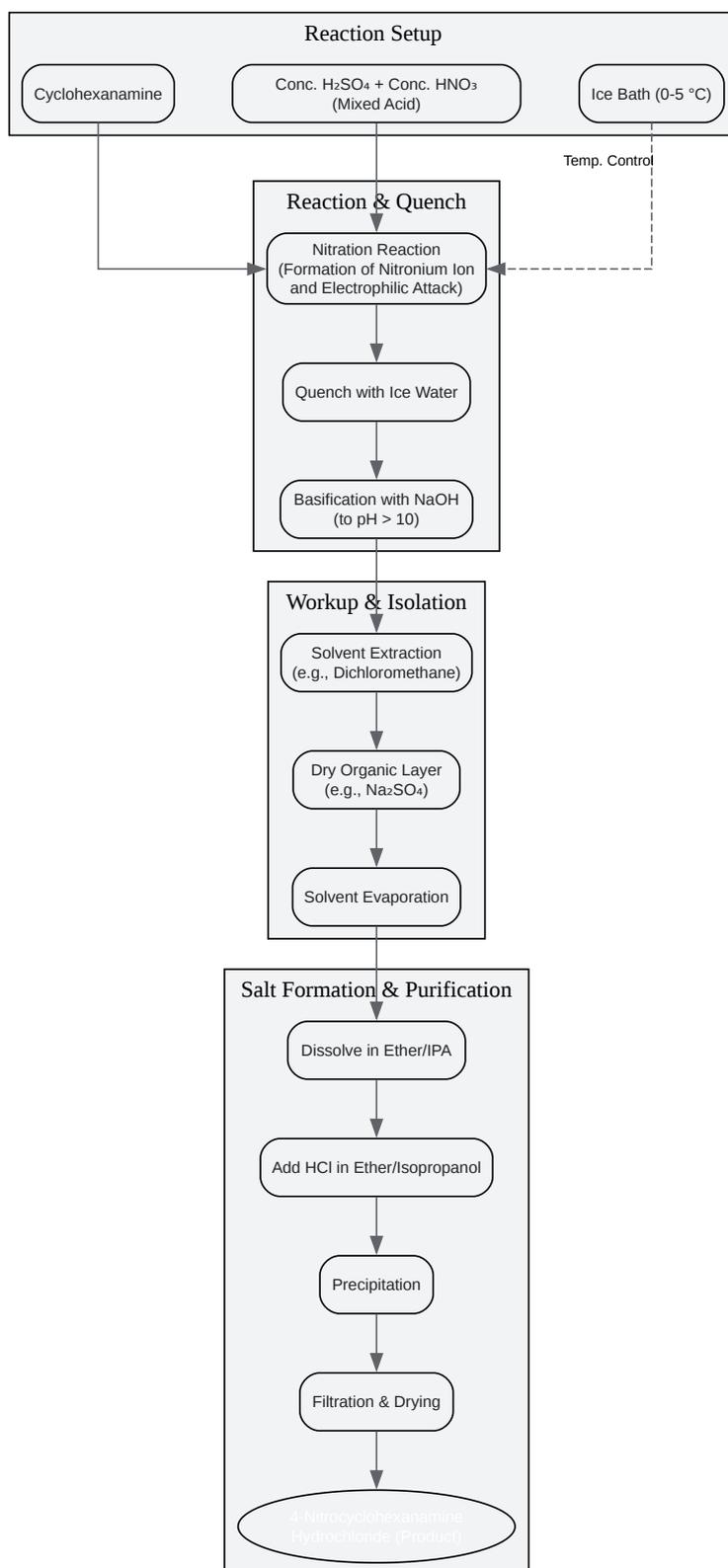
Synthesis and Mechanistic Insights

Understanding the synthesis of **4-Nitrocyclohexanamine hydrochloride** is crucial for troubleshooting and potential in-house production. The most plausible route involves the nitration of a protected cyclohexanamine followed by deprotection and salt formation. A direct nitration of cyclohexanamine is generally not feasible due to the high reactivity of the amine group with nitrating agents. A more direct, albeit potentially lower-yielding, approach mirrors the synthesis of its aromatic analogue, 4-nitrophenethylamine hydrochloride.[3][4]

Proposed Synthetic Pathway: Electrophilic Nitration

The core of the synthesis is the electrophilic nitration of cyclohexanamine using a mixture of concentrated nitric acid and sulfuric acid. The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+).

Diagram 1: Synthesis Workflow for **4-Nitrocyclohexanamine Hydrochloride**



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Caption: Workflow for the synthesis of 4-Nitrocyclohexanamine HCl.

Detailed Experimental Protocol

Disclaimer: This protocol is a representative procedure based on analogous syntheses and should be performed by qualified personnel with appropriate safety precautions.

- **Preparation of Nitrating Mixture:** In a three-necked flask equipped with a dropping funnel and a thermometer, carefully add concentrated sulfuric acid to concentrated nitric acid in a 2:1 (v/v) ratio while cooling in an ice-salt bath to maintain a temperature below 10 °C.
- **Reaction:** Slowly add cyclohexanamine dropwise to the cold nitrating mixture. The temperature must be strictly controlled between 0 and 5 °C to minimize side reactions.
- **Stirring:** After the addition is complete, allow the mixture to stir at 0-5 °C for 2-3 hours.
- **Quenching:** Pour the reaction mixture slowly onto a large volume of crushed ice with vigorous stirring.
- **Basification:** Carefully neutralize the acidic solution by adding a cold aqueous solution of sodium hydroxide (e.g., 30% w/v) until the pH is approximately 10-11. This deprotonates the amine and precipitates the free base.
- **Extraction:** Extract the aqueous mixture multiple times with a suitable organic solvent like dichloromethane or ethyl acetate.
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the crude 4-Nitrocyclohexanamine free base.
- **Salt Formation:** Dissolve the crude free base in a minimal amount of a suitable solvent like isopropanol or diethyl ether. Slowly add a solution of hydrochloric acid in the same solvent (or bubble HCl gas) with stirring.
- **Isolation:** The hydrochloride salt will precipitate. Collect the solid by filtration, wash with cold diethyl ether, and dry under vacuum to yield **4-Nitrocyclohexanamine hydrochloride**.

Quality Control and Analytical Protocols

Ensuring the identity and purity of **4-Nitrocyclohexanamine hydrochloride** is paramount. A combination of chromatographic and spectroscopic techniques should be employed.

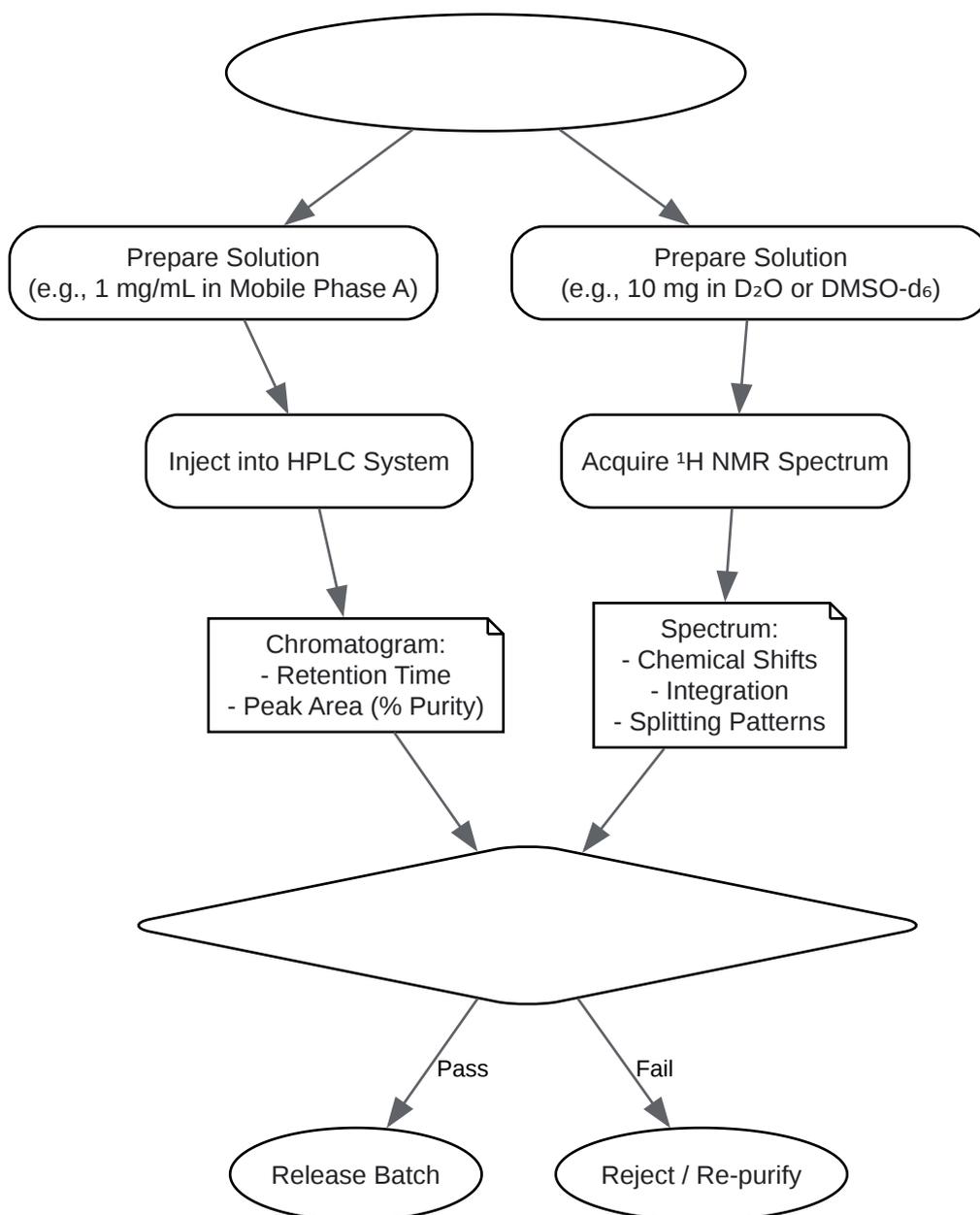
A. High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method is ideal for assessing the purity and stability of the compound.

Table 2: Suggested HPLC Method Parameters

Parameter	Condition	Rationale
Column	C18, 250 x 4.6 mm, 5 μ m	Standard reverse-phase column suitable for separating polar compounds.
Mobile Phase	A: 0.1% Phosphoric Acid in Water B: Acetonitrile	Provides good peak shape for the amine hydrochloride. [5]
Gradient	0-2 min: 5% B 2-15 min: 5% to 95% B 15-18 min: 95% B 18-20 min: 95% to 5% B 20-25 min: 5% B	A standard gradient to elute the polar starting material and any non-polar impurities.
Flow Rate	1.0 mL/min	Standard analytical flow rate.
Detection	UV at 210 nm (for amine) and ~270 nm (for nitro group)	The nitro group has a UV chromophore, but 210 nm is more universal for organic molecules. [6]
Injection Vol.	10 μ L	Standard injection volume.
Column Temp.	30 $^{\circ}$ C	For method robustness and reproducibility.

Diagram 2: Analytical Workflow for QC



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Caption: Quality control workflow for 4-Nitrocyclohexanamine HCl.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR is essential for structural confirmation. The spectrum should be consistent with the proposed structure.

- Solvent: D₂O or DMSO-d₆

- Expected Signals:
 - ~4.5-4.8 ppm (multiplet, 1H): The proton attached to the carbon bearing the nitro group (CH-NO₂). It will be deshielded by the electron-withdrawing nitro group.
 - ~3.0-3.3 ppm (multiplet, 1H): The proton attached to the carbon bearing the amino group (CH-NH₃⁺). It will be deshielded by the protonated amine.
 - ~1.5-2.5 ppm (multiplets, 8H): The remaining eight methylene protons on the cyclohexane ring. The signals will be complex due to cis/trans relationships and splitting.
 - ~8.0-9.0 ppm (broad singlet, 3H): The protons of the ammonium group (-NH₃⁺), which may exchange with D₂O.

Applications in Research and Drug Development

The utility of **4-Nitrocyclohexanamine hydrochloride** lies in its potential as a versatile intermediate.

- Synthesis of Diamines: The most straightforward application is the reduction of the nitro group to an amine, yielding a 1,4-diaminocyclohexane derivative. These diamines are crucial building blocks for polyamides, ureas, and as ligands in coordination chemistry. The reduction can be achieved using various methods, such as catalytic hydrogenation (H₂/Pd-C) or metal-based reductions (e.g., SnCl₂/HCl).[7]
- Precursor for Novel Scaffolds: The nitro group can participate in other reactions, such as the Nef reaction to form ketones, or it can be used to direct further functionalization of the ring before being converted to an amine.
- Pharmaceutical Building Block: Analogous to how 4-nitrophenethylamine hydrochloride is a key intermediate for drugs like mirabegron and dofetilide,[3] **4-Nitrocyclohexanamine hydrochloride** can serve as a starting point for novel therapeutics. The saturated cyclohexane core can improve metabolic stability and reduce toxicity compared to aromatic analogues. It is a valuable starting point for creating compounds targeting CNS or cardiovascular diseases.[8]

Safety and Handling

As with any laboratory chemical, proper handling is essential. Safety data sheets for related compounds provide guidance.[9]

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid creating dust. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a cool, dry place in a tightly sealed container. It is hygroscopic.
- Toxicity: While specific data is limited, related nitro and amine compounds can be harmful if swallowed or inhaled and can cause skin and eye irritation.[10]

References

- PubChem. 4-Nitrocyclohexanamine. National Center for Biotechnology Information. [\[Link\]](#)
- Pharmaffiliates. N-(4-Nitrobenzyl)ethanamine hydrochloride. [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. Continuous-flow synthesis of primary amines: Metal-free reduction of aliphatic and aromatic nitro derivatives with trichlorosilane. [\[Link\]](#)
- Organic Chemistry Portal. Amine synthesis by nitro compound reduction. [\[Link\]](#)
- PubChem. 4-Aminocyclohexanone Hydrochloride. National Center for Biotechnology Information. [\[Link\]](#)
- Google Patents.
- Molecules. Recent Progress in the Synthesis of Drugs and Bioactive Molecules Incorporating Nitro(het)arene Core. [\[Link\]](#)
- Macedonian Pharmaceutical Bulletin. Optimization and validation of HPLC method for determination of related and degradation products in Paracetamol tablets 500 mg. [\[Link\]](#)
- Google Patents. US4460604A - 4-Amino-4-aryl-cyclohexanones.
- ChemAnalyst. Exploring the Versatility of cis 4 Methylcyclohexanamine in Chemical Synthesis. [\[Link\]](#)

- ChemBK. 4-Amino-cyclohexanone HCl. [[Link](#)]
- Current Pharmaceutical Analysis. Development of a Suitable HPLC Method for the Analysis of Impurities in Clorprenaline and Bromhexine Capsules and I. [[Link](#)]
- Organic Chemistry Data & Info. NMR Spectroscopy – ¹H NMR Chemical Shifts. [[Link](#)]
- Journal of Pharmaceutical and Biomedical Analysis. HPLC Quantification of 4-Nitrophenol and its Conjugated Metabolites from Bile. [[Link](#)]
- Oakwood Chemical. (4-Nitrophenyl)methanamine hydrochloride. [[Link](#)]
- SIELC Technologies. Separation of 4-Nitrophenol on Newcrom R1 HPLC column. [[Link](#)]
- ResearchGate. Validation of an HPLC method for the quantification of ambroxol hydrochloride and benzoic acid in a syrup as pharmaceutical form stress test for stability evaluation. [[Link](#)]

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Sources

1. 123804-82-0|4-Nitrocyclohexanamine|BLD Pharm [bldpharm.com]
2. 4-Nitroaniline Hydrochloride 99.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
3. Different synthetic pathways of 4-Nitrophenethylamine hydrochloride_Chemicalbook [chemicalbook.com]
4. CN104151170A - 4-nitrophenethylamine hydrochloride and preparation method thereof - Google Patents [patents.google.com]
5. bulletin.mfd.org.mk [bulletin.mfd.org.mk]
6. HPLC Quantification of 4-Nitrophenol and its Conjugated Metabolites from Bile - PMC [pmc.ncbi.nlm.nih.gov]

- [7. Amine synthesis by nitro compound reduction \[organic-chemistry.org\]](#)
- [8. Exploring the Versatility of cis 4 Methylcyclohexanamine in Chemical Synthesis \[sincerechemicals.com\]](#)
- [9. CAS 15873-51-5: 4-Nitroaniline hydrochloride | CymitQuimica \[cymitquimica.com\]](#)
- [10. 4-Aminocyclohexanone Hydrochloride | C6H12ClNO | CID 42614597 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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